

# An In-depth Technical Guide to (-)-4-Benzyl Albuterol: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 4-Benzyl albuterol, (-)-

CAS No.: 174607-68-2

Cat. No.: B122594

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## Abstract

(-)-4-Benzyl albuterol, the (R)-enantiomer, is a pivotal intermediate in the stereoselective synthesis of Levalbuterol ( (R)-Salbutamol), a potent and selective  $\beta_2$ -adrenergic receptor agonist. The strategic use of the benzyl protecting group on the phenolic hydroxyl at the 4-position of albuterol facilitates chiral resolution and subsequent synthetic manipulations, ensuring the production of the therapeutically active enantiomer. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and characterization of (-)-4-Benzyl albuterol. Furthermore, it delves into its implicit pharmacological relevance and outlines key experimental protocols for its synthesis and evaluation, offering a critical resource for researchers in medicinal chemistry and drug development.

## Introduction: The Significance of Chiral Purity in $\beta_2$ -Adrenergic Agonists

Albuterol (Salbutamol) is a widely prescribed bronchodilator for the management of asthma and chronic obstructive pulmonary disease (COPD). It is a chiral molecule and has traditionally been administered as a racemic mixture of its (R)- and (S)-enantiomers. However, extensive pharmacological studies have revealed that the bronchodilatory effects are almost exclusively attributable to the (R)-enantiomer, also known as Levalbuterol.[1] The (S)-enantiomer is not only inactive as a bronchodilator but has been implicated in some pro-inflammatory effects. This understanding has underscored the critical importance of stereoselective synthesis to produce enantiomerically pure  $\beta_2$ -adrenergic agonists.

(-)-4-Benzyl albuterol serves as a key chiral building block in the industrial synthesis of Levalbuterol. The benzyl group acts as a protecting group for the phenolic hydroxyl, preventing unwanted side reactions during subsequent synthetic steps and enabling efficient chiral resolution of the racemic mixture.[2] This guide will elucidate the chemical and structural nuances of this important intermediate.

## Chemical Structure and Properties

(-)-4-Benzyl albuterol, a derivative of albuterol, possesses a distinct set of chemical and physical properties owing to the presence of the benzyl ether linkage.

## Chemical Identity

| Identifier        | Value                                                                                      |
|-------------------|--------------------------------------------------------------------------------------------|
| IUPAC Name        | (R)-1-(4-(Benzyloxy)-3-(hydroxymethyl)phenyl)-2-(tert-butylamino)ethan-1-ol[3]             |
| Synonyms          | (-)-4-Benzyl Salbutamol, (R)-4-Benzyl Albuterol, Levalbuterol USP Related Compound F[1][3] |
| CAS Number        | 174607-68-2[3]                                                                             |
| Molecular Formula | C <sub>20</sub> H <sub>27</sub> NO <sub>3</sub> [1][3][4][5]                               |
| Molecular Weight  | 329.44 g/mol [1][3][4][5]                                                                  |
| SMILES            | CC(C)<br>(C)NCC1=CC(CO)=C(OCC2=CC=CC=C2)C=C1[3]                                            |
| InChI Key         | ICDQPCBDGAHBGG-UHFFFAOYSA-N[1][4][5]                                                       |

## Physicochemical Properties

A comprehensive Certificate of Analysis for a specific batch of (-)-4-Benzyl Albuterol would provide precise values for the following properties. The data presented below are typical expected values based on available information.

| Property         | Value                                                                                           | Source |
|------------------|-------------------------------------------------------------------------------------------------|--------|
| Appearance       | White to off-white solid                                                                        | [2]    |
| Melting Point    | Not publicly available; would be specified in a Certificate of Analysis.                        |        |
| Optical Rotation | Not publicly available; would be specified in a Certificate of Analysis for the (R)-enantiomer. |        |
| Solubility       | Sparingly soluble in DMSO (1-10 mg/ml), slightly soluble in Ethanol (0.1-1 mg/ml).[1][6]        | [1][6] |
| Storage          | Recommended storage at 2-8°C.[6]                                                                | [6]    |

## Synthesis and Manufacturing

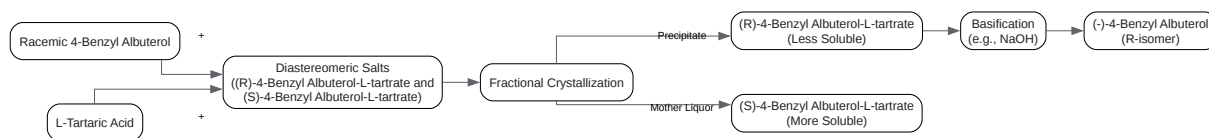
The synthesis of (-)-4-Benzyl albuterol is a critical step in the production of Levalbuterol. The process typically involves the synthesis of racemic 4-benzyl albuterol followed by chiral resolution.

### Synthesis of Racemic 4-Benzyl Albuterol

A common route to racemic 4-benzyl albuterol starts from a protected 4-hydroxyacetophenone derivative. The key steps involve bromination, followed by amination with N-tert-butylamine, and subsequent reduction of the ketone. The phenolic hydroxyl group is protected with a benzyl group at an appropriate stage in the synthesis.

### Chiral Resolution to (-)-4-Benzyl Albuterol

The resolution of racemic 4-benzyl albuterol is the pivotal step to isolate the desired (R)-enantiomer. This is often achieved by diastereomeric salt formation using a chiral resolving agent, such as L-tartaric acid. The differential solubility of the resulting diastereomeric salts allows for their separation by crystallization.



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Figure 1: Chiral Resolution of Racemic 4-Benzyl Albuterol.

## Experimental Protocol: Synthesis of (R)-(-)-4-Benzyl Albuterol

The following protocol is adapted from established patent literature and provides a robust method for the synthesis and isolation of the (R)-enantiomer.[2]

### Step 1: Diastereomeric Salt Formation

- Suspend racemic 4-benzyl albuterol (100 g, 0.30 mol) in methanol (500 ml) and heat to reflux to obtain a clear solution.
- In a separate flask, dissolve L-tartaric acid (50 g, 0.33 mol) in methanol (150 ml), heating if necessary.
- Slowly add the L-tartaric acid solution to the refluxing solution of racemic 4-benzyl albuterol over approximately 15 minutes.
- Cool the resulting clear solution to 0-5°C and stir for 2-3 hours to induce crystallization.
- Filter the crystalline precipitate of (R)-4-benzyl albuterol-L-tartrate and wash with cold methanol.

### Step 2: Liberation of the Free Base

- Dissolve the filtered (R)-4-benzyl albuterol-L-tartrate salt in water (650 ml).

- Filter the solution through celite to remove any insoluble impurities.
- Cool the clear filtrate to 10°C.
- Slowly add a 10% aqueous solution of sodium hydroxide until the pH of the solution reaches 10-11.
- Stir the mixture for at least 4 hours to allow the free base to precipitate completely.
- Filter the solid, wash thoroughly with deionized water, and dry under vacuum at 40-50°C to yield (R)-(-)-4-benzyl albuterol.

## Spectroscopic and Chromatographic Characterization

A comprehensive characterization is essential to confirm the identity, purity, and stereochemistry of (-)-4-Benzyl albuterol. The following data are representative of what would be expected from a full analysis.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$ -NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of both the substituted phenyl ring and the benzyl group, a singlet for the benzylic methylene protons, signals for the methine and methylene protons of the ethanolamine side chain, and a singlet for the tert-butyl group.
- $^{13}\text{C}$ -NMR: The carbon NMR spectrum will display distinct resonances for all 20 carbon atoms, including the aromatic carbons, the benzylic carbon, the carbons of the ethanolamine side chain, and the quaternary and methyl carbons of the tert-butyl group.

### Mass Spectrometry (MS)

The mass spectrum of 4-benzyl albuterol is expected to show a molecular ion peak  $[\text{M}]^+$  or a protonated molecular ion peak  $[\text{M}+\text{H}]^+$  at  $m/z$  329 or 330, respectively.<sup>[5]</sup> Common fragmentation patterns would involve cleavage of the C-C bond adjacent to the nitrogen (alpha-cleavage) and loss of the tert-butyl group.

## Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands corresponding to the functional groups present in the molecule. Key expected peaks include: a broad O-H stretching band for the hydroxyl groups, C-H stretching bands for the aromatic and aliphatic moieties, C=C stretching bands for the aromatic rings, and C-O stretching bands for the ether and alcohol functionalities.

## High-Performance Liquid Chromatography (HPLC)

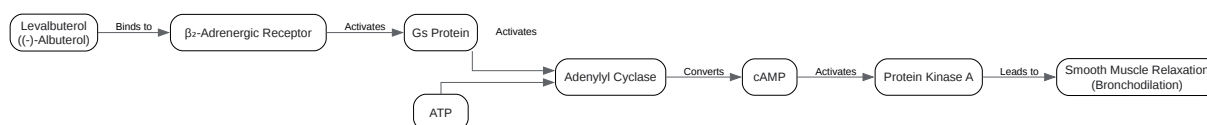
HPLC is a critical tool for assessing the purity of (-)-4-Benzyl albuterol. A reversed-phase HPLC method with UV detection is typically employed. For enantiomeric purity, a chiral HPLC column is necessary to separate the (R)- and (S)-enantiomers.

## Pharmacological Profile

As a protected precursor to Levalbuterol, (-)-4-Benzyl albuterol is not intended for direct therapeutic use. However, understanding its potential interaction with  $\beta_2$ -adrenergic receptors is valuable from a drug development perspective.

## Mechanism of Action of the Active Metabolite (Levalbuterol)

Upon debenzylation, (-)-4-Benzyl albuterol is converted to Levalbuterol. Levalbuterol is a selective  $\beta_2$ -adrenergic receptor agonist.[7] Binding of Levalbuterol to  $\beta_2$ -receptors on airway smooth muscle cells leads to the activation of adenylyl cyclase, which in turn increases the intracellular concentration of cyclic AMP (cAMP).[8] This increase in cAMP activates protein kinase A, which phosphorylates key intracellular proteins, leading to a decrease in intracellular calcium concentrations and ultimately, smooth muscle relaxation and bronchodilation.



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Figure 2: Mechanism of Action of Levalbuterol.

## Experimental Protocols for Pharmacological Evaluation

To assess the potential  $\beta_2$ -adrenergic activity of (-)-4-Benzyl albuterol or to characterize the final deprotected product, Levalbuterol, the following in vitro assays are standard.

### 5.2.1. $\beta_2$ -Adrenergic Receptor Binding Assay

This assay determines the affinity of a compound for the  $\beta_2$ -adrenergic receptor.

- **Cell Culture:** Culture a cell line stably expressing the human  $\beta_2$ -adrenergic receptor (e.g., HEK293 or CHO cells).
- **Membrane Preparation:** Harvest the cells and prepare a crude membrane fraction by homogenization and centrifugation.
- **Binding Reaction:** Incubate the cell membranes with a radiolabeled ligand (e.g.,  $^3\text{H}$ -dihydroalprenolol) and varying concentrations of the test compound ((-)-4-Benzyl albuterol or Levalbuterol).
- **Separation:** Separate the bound and free radioligand by rapid filtration.
- **Detection:** Quantify the radioactivity on the filters using a scintillation counter.
- **Data Analysis:** Determine the  $\text{IC}_{50}$  value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand) and calculate the  $K_i$  (inhibition constant).

### 5.2.2. cAMP Functional Assay

This assay measures the ability of a compound to stimulate cAMP production, indicating its agonist activity.

- **Cell Seeding:** Seed cells expressing the  $\beta_2$ -adrenergic receptor into a multi-well plate.



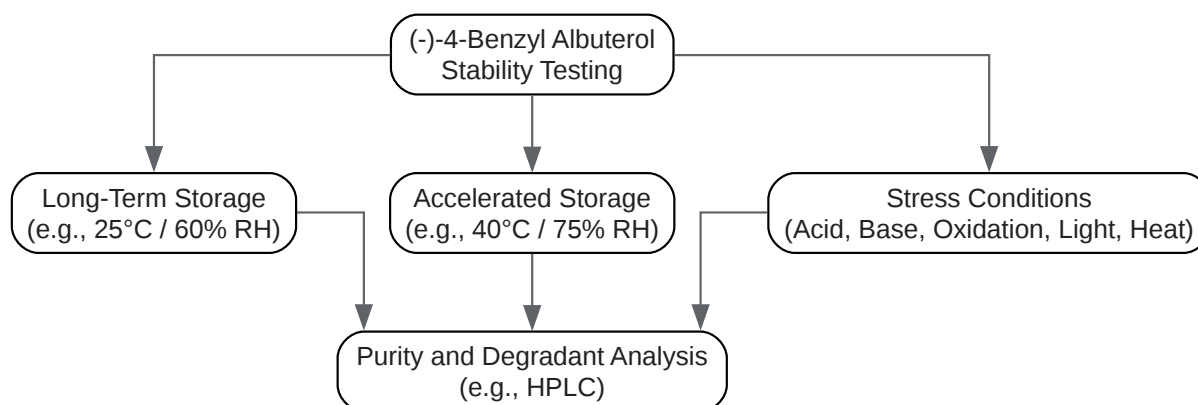
- **Compound Incubation:** Treat the cells with varying concentrations of the test compound in the presence of a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
- **Cell Lysis:** Lyse the cells to release the intracellular cAMP.
- **cAMP Detection:** Quantify the amount of cAMP in the cell lysates using a competitive immunoassay, such as an ELISA or HTRF-based assay.[\[9\]](#)[\[10\]](#)
- **Data Analysis:** Generate a dose-response curve and determine the EC<sub>50</sub> (the concentration of the agonist that produces 50% of the maximal response) and the Emax (the maximum effect).

## Stability and Reactivity

The stability of (-)-4-Benzyl albuterol is a critical parameter for its storage and handling as a pharmaceutical intermediate.

### Chemical Stability

The benzyl ether linkage is generally stable under neutral and basic conditions but can be cleaved under acidic conditions or by hydrogenolysis. The primary degradation pathway of concern is the cleavage of the benzyl group. Stability studies should be conducted according to ICH guidelines to establish a re-test period.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)



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Figure 3: Workflow for Stability Testing of (-)-4-Benzyl Albuterol.

## Reactivity

The primary reaction of interest for (-)-4-Benzyl albuterol is the debenzylation to yield Levalbuterol. This is typically achieved by catalytic hydrogenation using a palladium on carbon (Pd/C) catalyst.[2] The reaction is clean and efficient, yielding the desired product and toluene as a byproduct.

## Conclusion

(-)-4-Benzyl albuterol is a fundamentally important molecule in the synthesis of the enantiomerically pure  $\beta_2$ -adrenergic agonist, Levalbuterol. Its chemical structure, with the benzyl protecting group, allows for the effective chiral resolution of the racemic precursor. A thorough understanding of its chemical properties, synthesis, and characterization is essential for drug development professionals working on respiratory therapeutics. The experimental protocols outlined in this guide provide a framework for the synthesis and evaluation of this key intermediate, contributing to the production of safer and more effective medicines for patients with obstructive airway diseases.

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